

Creatine Pyruvate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Creatine pyruvate

Cat. No.: B3427011

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **creatine pyruvate**, a compound of interest in sports nutrition and clinical research. This document, intended for researchers, scientists, and drug development professionals, details its chemical properties, synthesis, and metabolic effects, supported by experimental data and methodologies.

Core Chemical and Physical Properties

Creatine pyruvate is a salt formed from creatine and pyruvic acid. Its fundamental properties are summarized below.

Property	Value	Citation(s)
CAS Number	55965-97-4, 208535-04-0	[1][2]
Molecular Formula	C ₇ H ₁₃ N ₃ O ₅	[1][2][3][4]
Molecular Weight	219.20 g/mol	[1][2][3]
Composition	60% creatine, 40% pyruvate (by weight)	[2]

Synthesis of Creatine Pyruvate

A straightforward method for the production of **creatine pyruvate** involves the direct reaction of creatine with pyruvic acid. The following protocol is based on patented synthesis methods.

Experimental Protocol: Synthesis of Creatine Pyruvate (1:2 Molar Ratio)

Materials:

- Creatine monohydrate (29.8 g, 0.2 mol)
- Pyruvic acid (35.2 g, 0.4 mol)
- Beaker
- Grater or mortar and pestle
- Vacuum drying cabinet

Procedure:

- In a beaker, intimately mix 29.8 g of creatine monohydrate with 35.2 g of pyruvic acid.[\[1\]](#)
- Allow the mixture to stand. It will solidify into a white, finely crystalline mass.[\[1\]](#)
- Crush the solidified product using a grater or mortar and pestle.[\[1\]](#)
- Dry the product for 4 hours at 50°C in a vacuum drying cabinet.[\[1\]](#)
- The expected yield is quantitative (>99%).[\[1\]](#)

The reaction can be carried out at temperatures ranging from -10 to 90°C, with a preferred range of 10 to 30°C. The molar ratio of creatine to pyruvic acid can be varied to produce different salts.[\[1\]](#)

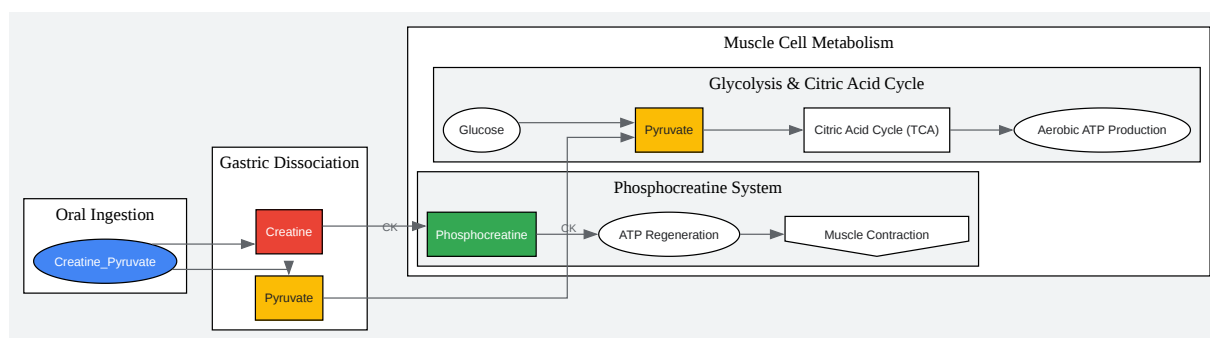
Metabolic and Physiological Effects

Creatine pyruvate is theorized to combine the ergogenic effects of creatine with the metabolic advantages of pyruvate. Upon ingestion, it is expected to dissociate into its constituent

components in the stomach's acidic environment.[2]

Proposed Mechanism of Action

The primary mechanism of action is rooted in the independent and potentially synergistic roles of creatine and pyruvate in cellular energy metabolism. Creatine enhances the phosphocreatine (PCr) system for rapid ATP regeneration, while pyruvate is a key intermediate in glycolysis and the citric acid cycle.



[Click to download full resolution via product page](#)

Proposed metabolic fate of **creatine pyruvate**.

Experimental Evidence and Clinical Studies

Several studies have investigated the effects of **creatine pyruvate** supplementation on physical performance and metabolism. The quantitative findings from key studies are summarized below.

Performance in High-Intensity Intermittent Exercise

A double-blind, placebo-controlled study examined the effects of 28 days of **creatine pyruvate** supplementation (5 g/day) on intermittent handgrip exercise.

Parameter	Creatine Pyruvate Group (Pre- to Post-test Change)	Placebo Group (Pre- to Post-test Change)	p-value (vs. Placebo)	Citation(s)
Mean Power	Significant Increase	No Significant Change	< 0.001	[1] [5]
Force	Significant Increase (all intervals)	No Significant Change	< 0.001	[1] [5]
Contraction Velocity	+24%	No Significant Change	< 0.01	[1]
Relaxation Velocity	Significant Increase	No Significant Change	< 0.01	[1] [5]
Oxygen Consumption	Significant Increase	No Significant Change	< 0.05	[1] [5]

Cycling Performance

The impact of **creatine pyruvate** on endurance and sprint performance in well-trained cyclists was evaluated in a double-blind study.

Parameter	Creatine Pyruvate (7 g/day for 1 week)	Placebo	Citation(s)
Total Work (1-hr trial)	891 +/- 51 kJ	872 +/- 44 kJ	[6]
Peak Lactate (post-sprint)	~11 mmol/L	~11 mmol/L	[6]
Conclusion	No beneficial impact on endurance or sprint performance in this study.	-	[6]

Effects on Muscle Energy Metabolism in Beef Cattle

A study on long-distance transported beef cattle investigated the effects of dietary rumen-protected **creatine pyruvate**.

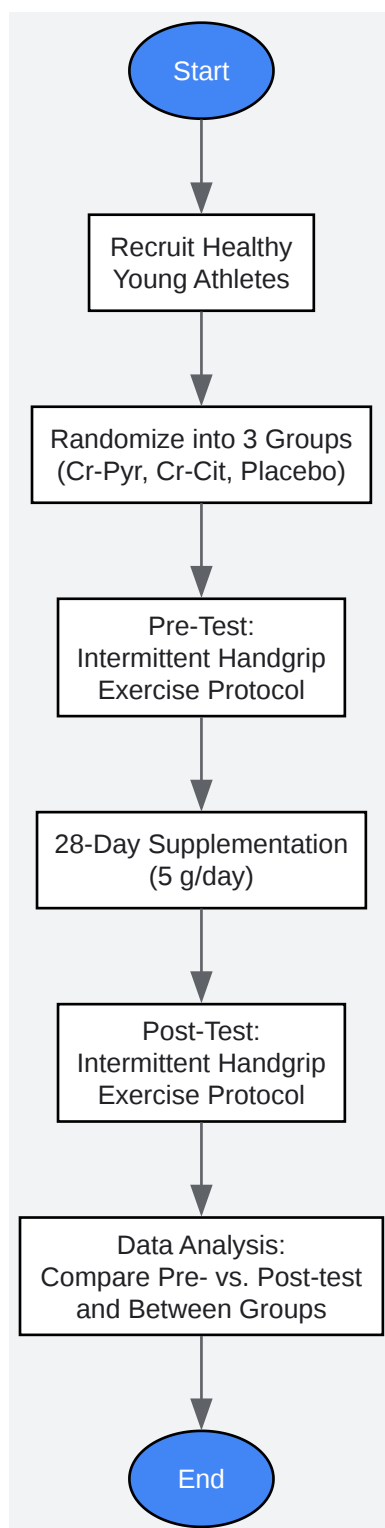
Parameter	Control Group	Creatine Pyruvate Group	p-value	Citation(s)
Muscle AMP (µg/g)	76.8	67.4	< 0.01	[3]
Muscle ATP (µg/g)	217	579	< 0.05	[3]
Muscle ADP (µg/g)	238	330	< 0.05	[3]
Muscle AMP/ATP Ratio	0.68	0.13	< 0.05	[3]

Experimental Methodologies

Study on High-Intensity Intermittent Exercise

- Design: Double-blind, placebo-controlled, randomized study.

- Participants: Healthy young athletes.
- Intervention: 28 days of supplementation with 5 g/day of **creatine pyruvate**, creatine citrate, or a placebo.
- Testing Protocol: Performance was evaluated using ten 15-second intermittent handgrip exercise intervals, each followed by a 45-second rest period. Measurements were taken before (pre-test) and after (post-test) the supplementation period.
- Data Collection: Mean power, force, contraction velocity, relaxation velocity, and oxygen consumption during rest periods were recorded.



[Click to download full resolution via product page](#)

Workflow for the intermittent exercise study.

Study on Cycling Performance

- Design: Double-blind study.
- Participants: Well-trained cyclists.
- Intervention: One week of supplementation with 7 g/day of **creatine pyruvate** (administered as two 3.5 g doses) or a placebo.
- Testing Protocol:
 - A 1-hour time trial where workload could be adjusted at 5-minute intervals.
 - Immediately following the time trial, five 10-second sprints interspersed with 2-minute rest intervals.
- Data Collection: Power output, blood lactate levels, heart rate, and total work performed were measured.

Conclusion

Creatine pyruvate is a compound that combines two key metabolic substrates. Evidence suggests it can enhance performance in short-duration, high-intensity, intermittent activities, likely by improving muscle bioenergetics.[1][5] Its efficacy in endurance activities is less clear and warrants further investigation.[6] The compound's influence on muscle energy stores, as demonstrated in animal studies, highlights its potential for applications in mitigating stress-induced metabolic disturbances.[3] Future research should focus on elucidating its precise pharmacokinetic profile and long-term effects in diverse populations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WO1998028263A1 - Creatine pyruvates and method for their production - Google Patents [patents.google.com]

- 2. EP0894083B1 - Creatine pyruvates and method for their production - Google Patents [patents.google.com]
- 3. DE59700666D1 - CREATINE PYRUVATE AND METHOD FOR THE PRODUCTION THEREOF - Google Patents [patents.google.com]
- 4. caringsunshine.com [caringsunshine.com]
- 5. DE19653225A1 - New creatine pyruvate derivatives from crystallisation in polar solvents - Google Patents [patents.google.com]
- 6. US6172111B1 - Creatine pyruvates and a method of producing them - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Creatine Pyruvate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427011#creatine-pyruvate-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com